

Purity Assessment of Nickel(II) Formate Dihydrate: A Comparative Gravimetric Guide

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Compound of Interest

Compound Name: Nickel(II) formate dihydrate

Cat. No.: B1631757

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Executive Summary

Nickel(II) formate dihydrate (

) is a critical precursor in the synthesis of supported nickel catalysts and conductive metallic inks. Its purity directly dictates the active surface area and reduction kinetics of the final metallic nickel.

While modern instrumental methods like ICP-OES offer speed, Gravimetric Analysis using Dimethylglyoxime (DMG) remains the "Gold Standard" for stoichiometry and purity assessment. It offers superior precision (<0.1% relative error) and, unlike titration, is an absolute method that does not require standardization against a reference material.

This guide provides a rigorous technical comparison of purity assessment methods, followed by a field-validated protocol for the gravimetric determination of **Nickel(II) formate dihydrate**.

Part 1: Comparative Analysis of Analytical Methods

For a researcher requiring absolute confirmation of stoichiometry (Ni content relative to formate/water), three primary methodologies exist.

Method Performance Matrix

Feature	Gravimetry (DMG)	Complexometric Titration (EDTA)	ICP-OES / AAS
Primary Principle	Mass of specific precipitate	Volume of complexing agent	Atomic emission/absorption
Precision (RSD)	High (< 0.1%)	Moderate (0.5 - 1.0%)	Low for major components (1-2%)
Accuracy	Excellent (Absolute Method)	Good (Depends on Standard)	Good (Matrix Dependent)
Selectivity	High (Specific to Ni at pH 8)	Low (Requires masking)	Very High
Time per Sample	4–6 Hours (Passive)	15–30 Minutes	2–3 Minutes (after calib.)
Cost	Low (Glassware/Reagents)	Low	High (Argon/Equipment)
Best Use Case	Purity Certification & Stoichiometry	Routine Process Control	Trace Impurity Analysis

Why Gravimetry Wins for Purity

While ICP is superior for detecting impurities (e.g., Fe, Co traces), it inherently lacks the precision to distinguish between a 99.1% and 99.9% pure bulk compound due to calibration drift. Gravimetry, relying on the fundamental mass of a specific complex, provides the necessary significant figures to validate the dihydrate stoichiometry.

Part 2: Deep Dive – Gravimetric Protocol (DMG Method)

The Mechanism

The method relies on the reaction of Nickel(II) ions with Dimethylglyoxime (

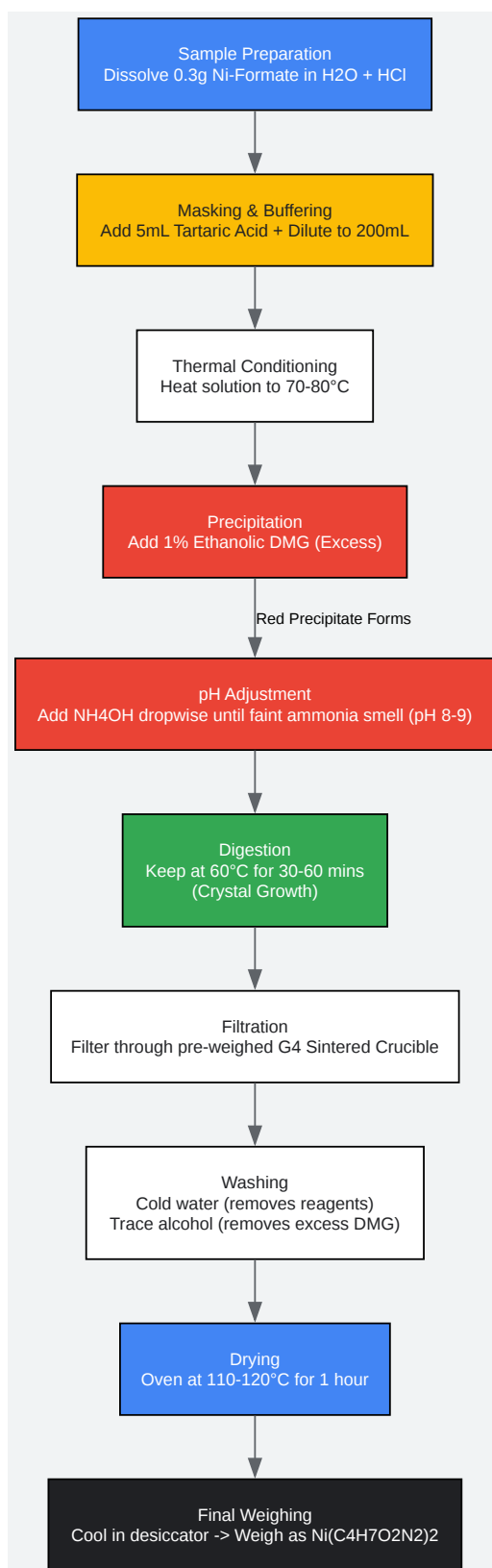
) in a slightly alkaline medium (ammoniacal) to form a brilliant red, insoluble chelate:

Bis(dimethylglyoximate)nickel(II). [1]

Critical Causality:

- Tartaric Acid: Added before ammonia to complex potential interferences (Fe, Al) and prevent the precipitation of Nickel Hydroxide () as the pH rises.
- Digestion: Heating the precipitate allows "Ostwald Ripening," where small crystals dissolve and redeposit onto larger ones, improving filterability.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the gravimetric determination of Nickel via DMG precipitation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology

Reagents Required:

- 1% Dimethylglyoxime in Ethanol.
- Tartaric Acid solution (15%).
- Ammonium Hydroxide (6M).
- Silver Nitrate () (for chloride testing if applicable).

Protocol:

- Preparation: Accurately weigh ~0.3 - 0.4 g of **Nickel(II) formate dihydrate** into a 400 mL beaker. Dissolve in 200 mL distilled water. Add 5 mL dilute HCl to ensure complete dissolution.
- Masking: Add 30 mL of Tartaric Acid solution. Why: This sequesters hydrolysis-prone impurities.
- Heating: Heat the solution to 70–80°C. Why: Precipitation from hot solution yields larger, purer crystals.
- Reagent Addition: Add 20–30 mL of 1% DMG solution.
- Precipitation: Immediately add dilute Ammonia dropwise with constant stirring. Continue until a permanent red precipitate forms and a faint odor of ammonia persists (pH ~8-9).
- Digestion: Place the beaker on a steam bath (60°C) for 30–60 minutes. Do not boil.
- Validation Check: Allow precipitate to settle. Add a few drops of DMG to the supernatant. If no red color forms, precipitation is complete.

- Filtration: Filter through a pre-weighed Gooch crucible (porosity G4) or fritted glass crucible.
- Washing: Wash with cold water until free of chloride (if HCl used) or until washings are neutral.
- Drying: Dry the crucible at 110–120°C to constant weight. Note: The complex is stable up to ~170°C, but 110°C is sufficient to remove moisture.

Part 3: Alternative Protocol – Thermal Decomposition (Ignition)

For researchers equipped with a TGA (Thermogravimetric Analyzer) or a muffle furnace, thermal decomposition offers a faster, albeit less specific, purity check.

Reaction Pathway:

Note: In an oxygen-rich atmosphere (muffle furnace), the final product is Nickel Oxide ().



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Caption: Thermal decomposition pathway of Nickel Formate in an oxidizing atmosphere.[4]

Limitation: This method assumes no other non-volatile metal salts are present. It is a test of total ash, not specific nickel content.

Part 4: Data Analysis & Calculation

To determine the purity of your sample, use the following calculation block.

1. Gravimetric Factor (GF): The ratio of the atomic mass of Nickel to the molar mass of the precipitate (

).

2. Theoretical Nickel Content: Calculate the expected Ni% in pure **Nickel(II) formate dihydrate** (

, MW = 184.74).

3. Purity Calculation:

Representative Data Table (Hypothetical)

Parameter	Trial 1	Trial 2	Trial 3	Average
Sample Mass (g)	0.3012	0.3005	0.3020	-
Precipitate Mass (g)	0.4695	0.4681	0.4710	-
Calculated Ni (g)	0.0954	0.0951	0.0957	-
Experimental Ni %	31.67%	31.65%	31.69%	31.67%
Purity of Sample	99.68%	99.62%	99.74%	99.68%

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- Mohamed, M. A., et al. (1993).[\[5\]](#) "Non-isothermal decomposition of nickel acetate and formate." Journal of Analytical and Applied Pyrolysis. (Source for thermal decomposition temperatures of Nickel Formate).[\[4\]](#)[\[6\]](#)
- ASTM E181-17. "Standard Test Methods for Detector Calibration and Analysis of Radionuclides." (While nuclear-focused, ASTM outlines standard gravimetric practices for high-purity metals).

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